

Application Notes and Protocols for (R)-alpha-methylhistamine dihydrochloride

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Compound of Interest

Compound Name: (R)-1-(1*H*-imidazol-4-yl)propan-2-amine dihydrochloride

Cat. No.: B1678790

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Introduction: Understanding (R)-alpha-methylhistamine dihydrochloride

(R)-alpha-methylhistamine dihydrochloride is a potent and selective agonist for the histamine H3 receptor, demonstrating a high affinity with a K_d of 50.3 nM.^[1] Its ability to cross the blood-brain barrier makes it a valuable tool in neuroscience research, particularly in studies involving histamine synthesis and release in the central nervous system.^[2] This compound is significantly more potent than histamine itself as an H3 agonist and exhibits high selectivity for the H3 receptor over H1, H2, and H4 receptors.^{[1][3]} Due to its specific biological activity, precise handling and storage are paramount to ensure experimental reproducibility and user safety. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the proper management of this compound.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of (R)-alpha-methylhistamine dihydrochloride is fundamental to its correct handling and storage.

Property	Value	Source(s)
Synonyms	(R)(-)- α -Methylhistamine dihydrochloride, (α R)-methyl- 1H-imidazole-5-ethanamine, dihydrochloride	[4]
CAS Number	75614-89-0	[4]
Molecular Formula	$C_6H_{11}N_3 \cdot 2HCl$	[5]
Molecular Weight	198.09 g/mol	[2]
Appearance	White to off-white crystalline solid	[5]
Solubility	Water: Soluble, DMSO: 20 mg/ml[5], Ethanol: 1 mg/ml[5], PBS (pH 7.2): 10 mg/ml[5]	[5]
Purity	$\geq 95\%$ to $\geq 98\%$ (HPLC)	[5][6]

Safety and Handling Precautions

(R)-alpha-methylhistamine dihydrochloride is classified as an irritant, affecting the skin, eyes, and respiratory system.[4][7] Adherence to strict safety protocols is therefore mandatory.

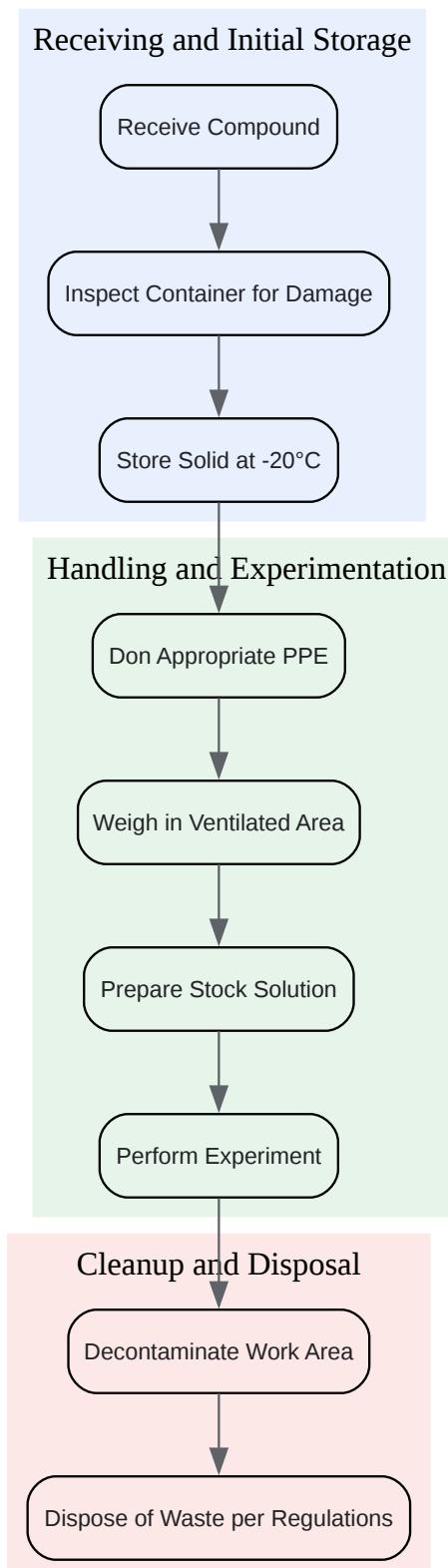
Hazard Identification and Personal Protective Equipment (PPE)

The compound is categorized as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[4] Therefore, appropriate personal protective equipment must be worn at all times.

- Eye/Face Protection: Chemical safety goggles or a face shield are required.[7][8]
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[7][8]
- Respiratory Protection: In cases of potential dust formation or inadequate ventilation, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) should be used.[9]

Workflow for Safe Handling

The following diagram outlines the essential steps for the safe handling of (R)-alpha-methylhistamine dihydrochloride from receipt to disposal.



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Caption: Workflow for safe handling of (R)-alpha-methylhistamine dihydrochloride.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[7]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[7]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[7]

Storage and Stability

Proper storage is critical to maintain the integrity and stability of (R)-alpha-methylhistamine dihydrochloride.

Solid Compound

The solid, crystalline form of the compound should be stored at -20°C in a dry, well-ventilated place, away from strong oxidizing agents.[4][5][6] When stored correctly, the solid is stable for at least four years.[5] It is advisable to keep the container tightly closed to prevent moisture absorption.

Stock Solutions

For optimal stability, stock solutions should be prepared, aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, and stored at low temperatures.[1]

Storage Temperature	Shelf Life	Source(s)
-20°C	1 month	[1]
-80°C	6 months	[1]

It is recommended that working solutions for in vivo experiments be freshly prepared on the day of use.[1]

Protocols for Solution Preparation

The following protocols provide step-by-step instructions for preparing stock solutions of (R)-alpha-methylhistamine dihydrochloride. All preparations should be conducted in a well-ventilated area, such as a chemical fume hood, while wearing the appropriate PPE.

Protocol 1: Preparation of a 10 mM Stock Solution in Water

- Calculate the required mass: For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 198.09 g/mol = 1.9809 mg
- Weigh the compound: Accurately weigh approximately 1.98 mg of (R)-alpha-methylhistamine dihydrochloride.
- Dissolution: Add the weighed compound to a microcentrifuge tube. Add 1 mL of high-purity water.
- Ensure complete dissolution: Vortex the solution thoroughly. If necessary, use an ultrasonic water bath for short intervals until the solid is completely dissolved.[10]
- Storage: Aliquot the solution into single-use vials and store at -20°C for up to one month or -80°C for up to six months.[1]

Protocol 2: Preparation of a 20 mg/mL Stock Solution in DMSO

- Weigh the compound: Accurately weigh 20 mg of (R)-alpha-methylhistamine dihydrochloride.
- Dissolution: Add the weighed compound to a suitable vial. Add 1 mL of DMSO.

- Ensure complete dissolution: Vortex the solution. Gentle warming can aid dissolution in DMSO, but avoid excessive heat to prevent degradation.[10]
- Storage: Aliquot the solution into single-use vials and store at -20°C for up to one month or -80°C for up to six months.[1]

Spill and Disposal Procedures

Spill Cleanup

In the event of a spill, ensure the area is well-ventilated and that appropriate PPE is worn.

- Containment: For solid spills, prevent further spreading by carefully covering with a plastic sheet or tarp.[8]
- Cleanup: Mechanically collect the spilled solid (e.g., sweep up) and place it into a suitable, labeled container for disposal.[7] Avoid creating dust.[8] For liquid spills, absorb with an inert material and place in a sealed container.
- Decontamination: Clean the spill area thoroughly with soap and water.[7]

Waste Disposal

Dispose of (R)-alpha-methylhistamine dihydrochloride and its containers in accordance with local, state, and federal regulations.[4][7] Do not dispose of it with household garbage or allow it to enter the sewage system.[4]

Conclusion

(R)-alpha-methylhistamine dihydrochloride is a valuable pharmacological tool that requires careful handling and storage to ensure its efficacy and the safety of laboratory personnel. By adhering to the guidelines outlined in this document, researchers can confidently and safely incorporate this compound into their experimental workflows.

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